

Application Notes and Protocols for H-DL-Phe-OMe.HCl

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Compound of Interest

Compound Name: *H-DL-Phe-OMe.HCl*

Cat. No.: *B554974*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper handling, storage, and use of **H-DL-Phe-OMe.HCl** (DL-Phenylalanine methyl ester hydrochloride). Adherence to these protocols is crucial to ensure personnel safety, maintain compound integrity, and achieve reliable experimental outcomes.

Chemical and Physical Properties

H-DL-Phe-OMe.HCl is a hydrochloride salt of the methyl ester of DL-Phenylalanine, a non-essential amino acid. It is often used as a precursor in the synthesis of peptides and other pharmaceuticals.^[1] Its methyl ester form can enhance bioavailability, making it a subject of interest for dietary supplements aimed at improving mood and cognitive function.^[1]

Table 1: Physical and Chemical Data for **H-DL-Phe-OMe.HCl**

Property	Value	References
Synonyms	DL-Phe-OMe·HCl, Methyl 3-phenyl-DL-alaninate hydrochloride	[1][2]
CAS Number	5619-07-8	[1]
Molecular Formula	C ₁₀ H ₁₃ NO ₂ ·HCl	[1]
Molecular Weight	215.68 g/mol	[3]
Appearance	White to off-white powder/solid	[1][3]
Melting Point	157 - 160 °C	[1][3]
Purity	≥ 99% (HPLC)	[1]
Solubility	Soluble in Ethanol and Methanol.	[4]

Handling and Personal Protective Equipment (PPE)

Safe handling of **H-DL-Phe-OMe.HCl** requires adherence to standard laboratory safety practices and the use of appropriate personal protective equipment to minimize exposure.

2.1 Engineering Controls

- When handling the solid form where dust may be generated, use a chemical fume hood or a ventilated enclosure to keep airborne levels below exposure limits.[5]
- Ensure an eyewash station and safety shower are readily accessible in the work area.[6]

2.2 Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when working with this compound.

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[2][3]
- Hand Protection: Wear appropriate protective gloves (e.g., nitrile) to prevent skin exposure. [3][6]

- Skin and Body Protection: A lab coat or other protective clothing should be worn.[3]
- Respiratory Protection: If dust is generated, a dust respirator or a self-contained breathing apparatus should be used to avoid inhalation.[5]

2.3 Hygiene Measures

- Wash hands thoroughly after handling the compound, before eating, smoking, or using the lavatory.[5]
- Avoid breathing dust.[5]
- Do not ingest or allow the compound to come into contact with skin and eyes.[7]

Storage Procedures

Proper storage is critical for maintaining the stability and purity of **H-DL-Phe-OMe.HCl**.

- Temperature: Store in a tightly closed container in a refrigerator at a temperature between 0°C and 8°C.[1][8] Some suppliers recommend storage at or below 5°C.[5]
- Container: Keep the container tightly sealed to prevent moisture absorption, as the compound can be hygroscopic.[5][9]
- Incompatibilities: Store away from strong oxidizing agents.[3][5]
- Ventilation: Store in a dry and well-ventilated place.[2][7]

Experimental Protocols

4.1 Protocol for Preparation of a Stock Solution

This protocol outlines a general procedure for preparing a stock solution of **H-DL-Phe-OMe.HCl** for use in experimental assays.

Materials:

- **H-DL-Phe-OMe.HCl** powder

- Appropriate solvent (e.g., sterile deionized water, ethanol, or methanol)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Vortex mixer or sonicator
- Personal Protective Equipment (PPE)

Procedure:

- Pre-weighing Preparation: Don all required PPE (lab coat, gloves, safety glasses). Ensure the analytical balance is calibrated and located inside a chemical fume hood or ventilated enclosure.
- Weighing: Tare a suitable weigh boat on the analytical balance. Carefully weigh the desired amount of **H-DL-Phe-OMe.HCl** powder.
- Solubilization: Transfer the weighed powder into a volumetric flask of the desired volume.
- Dissolving: Add a portion of the chosen solvent (e.g., ~70% of the final volume). Cap the flask and mix thoroughly using a vortex mixer or sonicator until the solid is completely dissolved.
- Final Volume Adjustment: Once dissolved, add the solvent to the final volume mark on the volumetric flask.
- Homogenization: Invert the flask several times to ensure the solution is homogeneous.
- Storage: Transfer the solution to a clearly labeled, sealed container. Store the stock solution under appropriate conditions (typically refrigerated or frozen, protected from light) based on the solvent used and experimental requirements.

Spill and Disposal Procedures

5.1 Spill Response

- **Small Spills:** For small spills of the solid material, use appropriate tools to carefully sweep or scoop the material into a suitable waste disposal container.[\[5\]](#)
- **Large Spills:** For larger spills, evacuate the area. Use a shovel to place the material into a convenient waste disposal container.[\[5\]](#) Avoid generating dust. A self-contained breathing apparatus should be used to avoid inhalation of the product.[\[5\]](#)
- **Decontamination:** Clean the spill area thoroughly with an appropriate solvent and decontaminating solution.

5.2 Waste Disposal

- Dispose of waste material in accordance with federal, state, and local environmental control regulations.[\[5\]](#) Do not allow the product to enter drains.

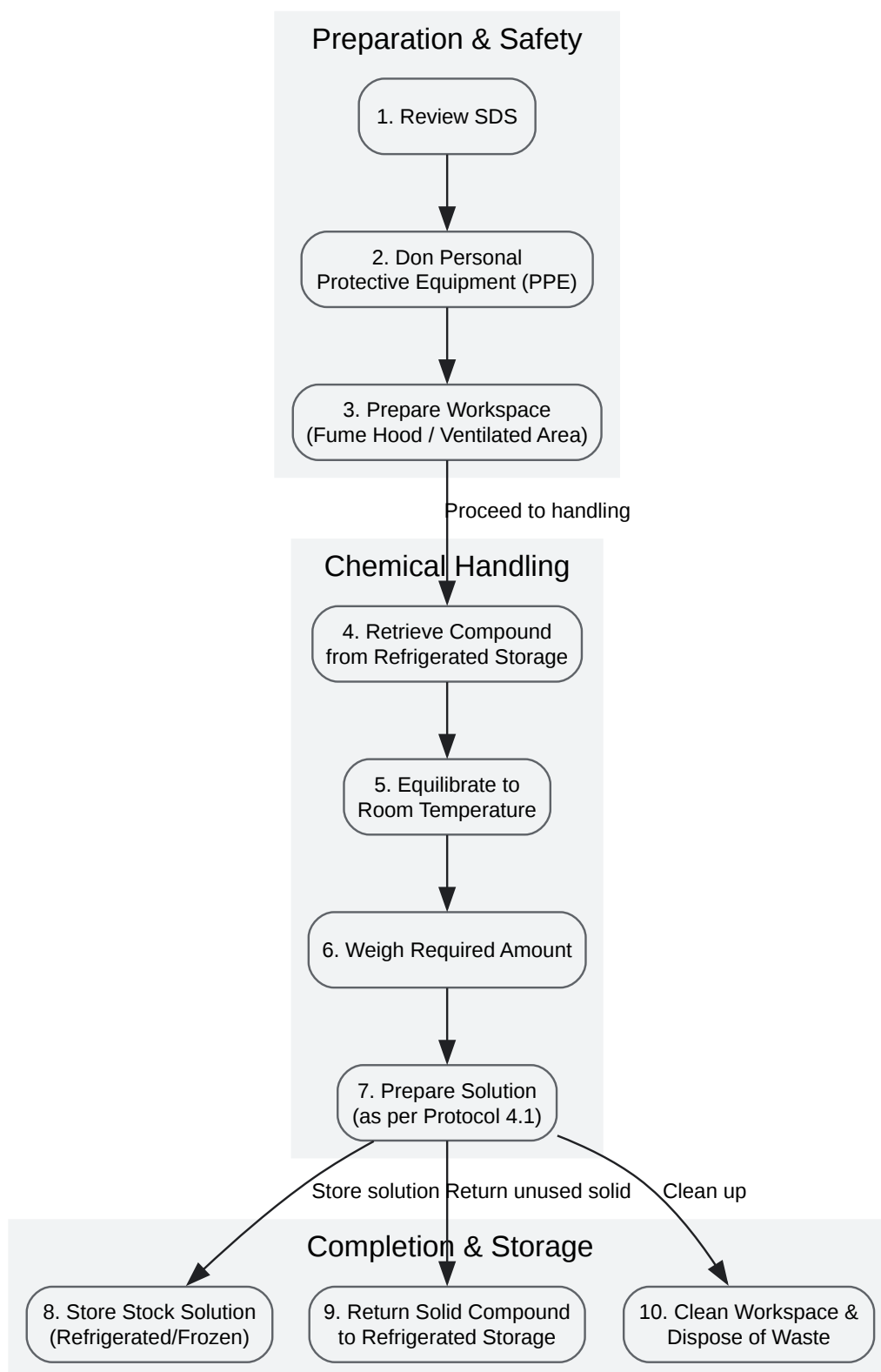
Stability and Reactivity

- **Reactivity:** The compound is stable under recommended storage conditions.[\[5\]](#)
- **Conditions to Avoid:** Avoid heat, sources of ignition, and exposure to incompatible materials.[\[5\]](#)
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.[\[3\]](#)
- **Hazardous Decomposition Products:** Thermal decomposition can lead to the release of irritating gases and vapors, including oxides of carbon (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[\[3\]](#)[\[5\]](#)

Visualized Workflows

7.1 General Handling Workflow

The following diagram outlines the standard workflow for handling **H-DL-Phe-OMe.HCl** from receipt to solution preparation.



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Workflow for handling **H-DL-Phe-OMe.HCl**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. D-Phenylalanine methyl ester hydrochloride | 13033-84-6 [chemicalbook.com]
- 5. peptide.com [peptide.com]
- 6. nrs.objectstore.gov.bc.ca [nrs.objectstore.gov.bc.ca]
- 7. fishersci.com [fishersci.com]
- 8. chemimpex.com [chemimpex.com]
- 9. Methyl L-phenylalaninate hydrochloride | 7524-50-7 [chemicalbook.com]
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